

# Validating the therapeutic effects of CS12192 in different models

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## Compound of Interest

Compound Name: CS12192  
CAS No.: 1888318-68-0  
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## CS12192: A Novel Inhibitor in Autoimmune Disease Therapy

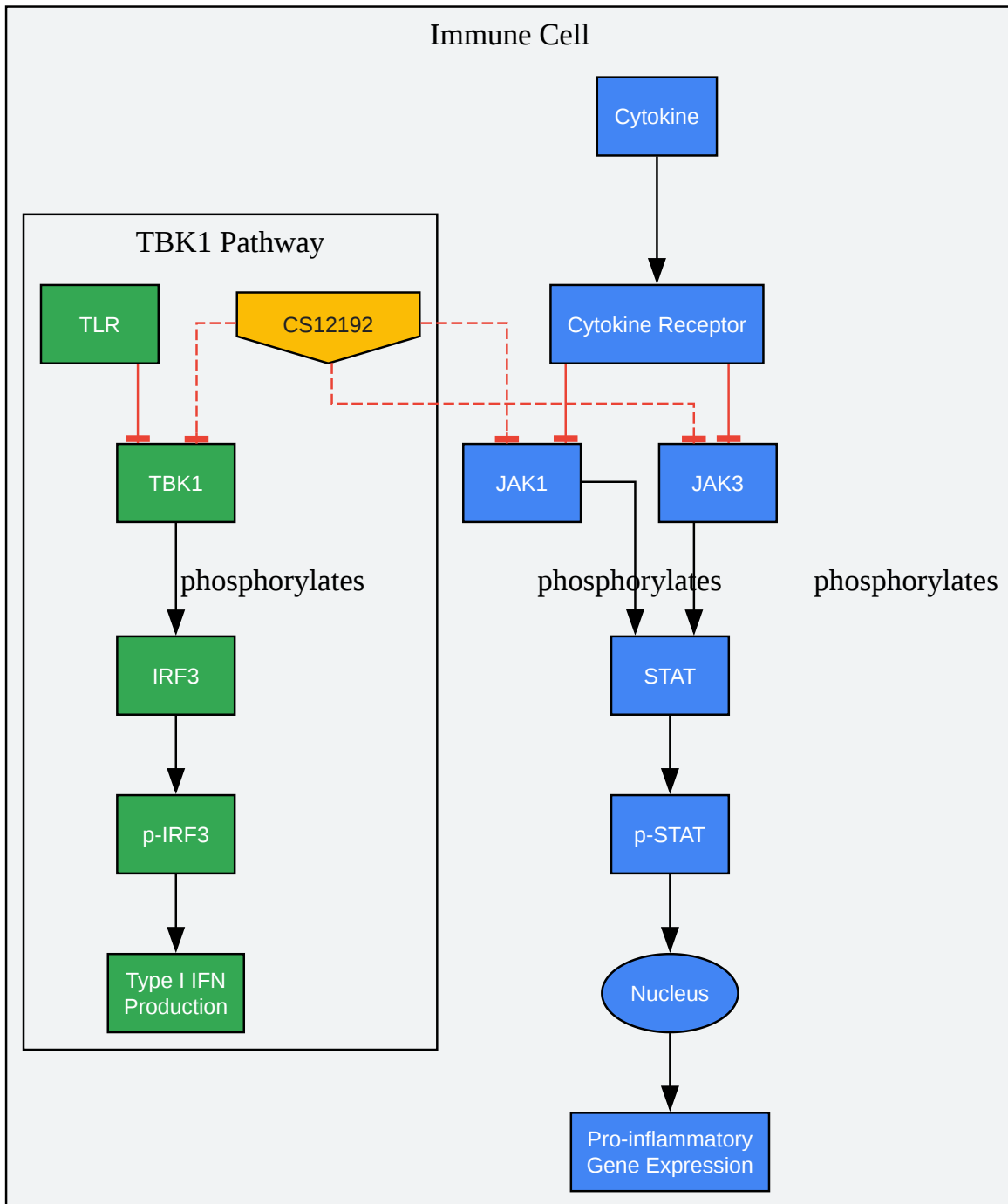
A Comparative Analysis of the Therapeutic Effects of **CS12192** in Preclinical Models

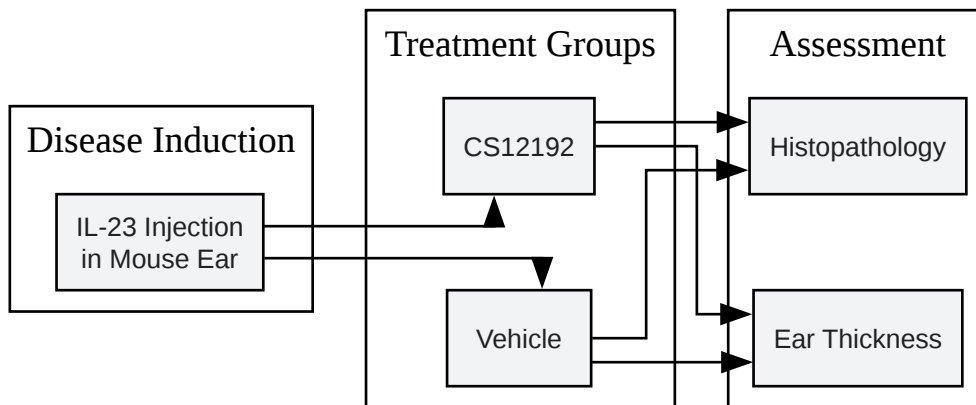
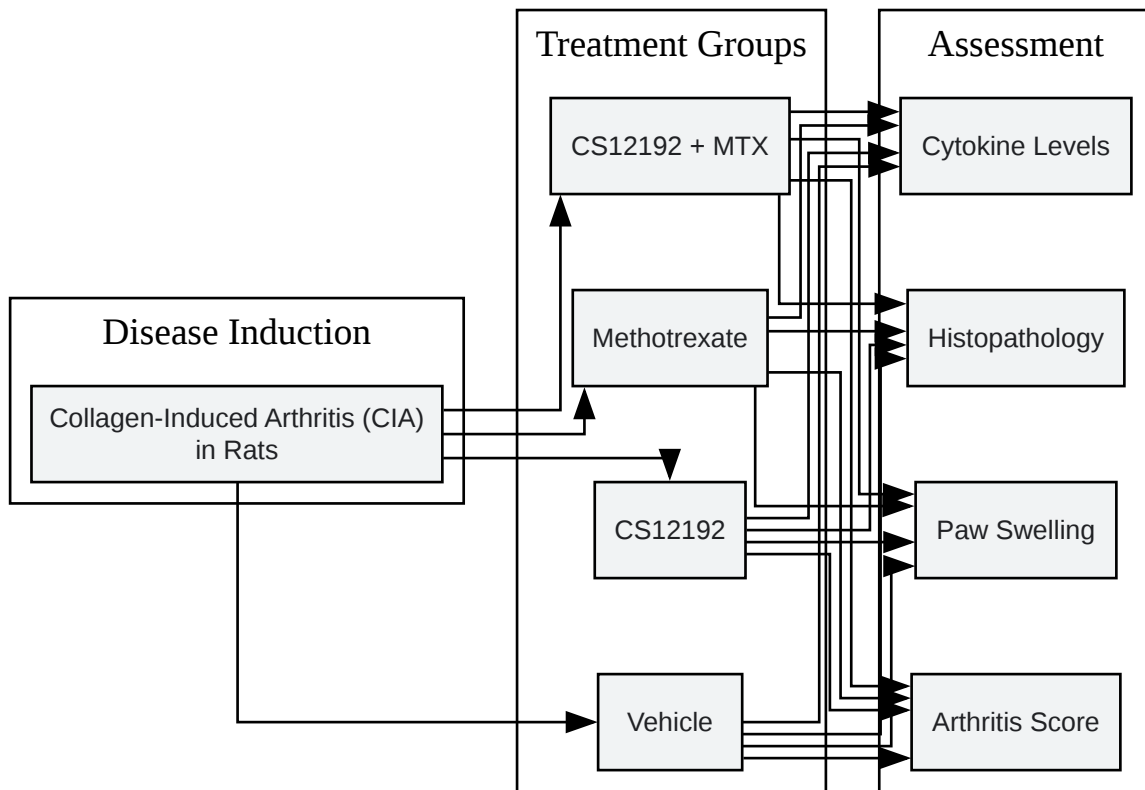
**CS12192** is an orally administered, selective inhibitor of Janus kinase 3 (JAK3), Janus kinase 1 (JAK1), and TANK-binding kinase 1 (TBK1), currently under development by Shenzhen Chipscreen Biosciences.[1] Preclinical studies have demonstrated its potential as a therapeutic agent for a range of autoimmune diseases, including rheumatoid arthritis, psoriasis, systemic lupus erythematosus, atopic dermatitis, and alopecia areata. This guide provides a comprehensive comparison of the therapeutic effects of **CS12192** in various animal models, presenting supporting experimental data, detailed methodologies, and visualizations of the underlying signaling pathways and experimental workflows.

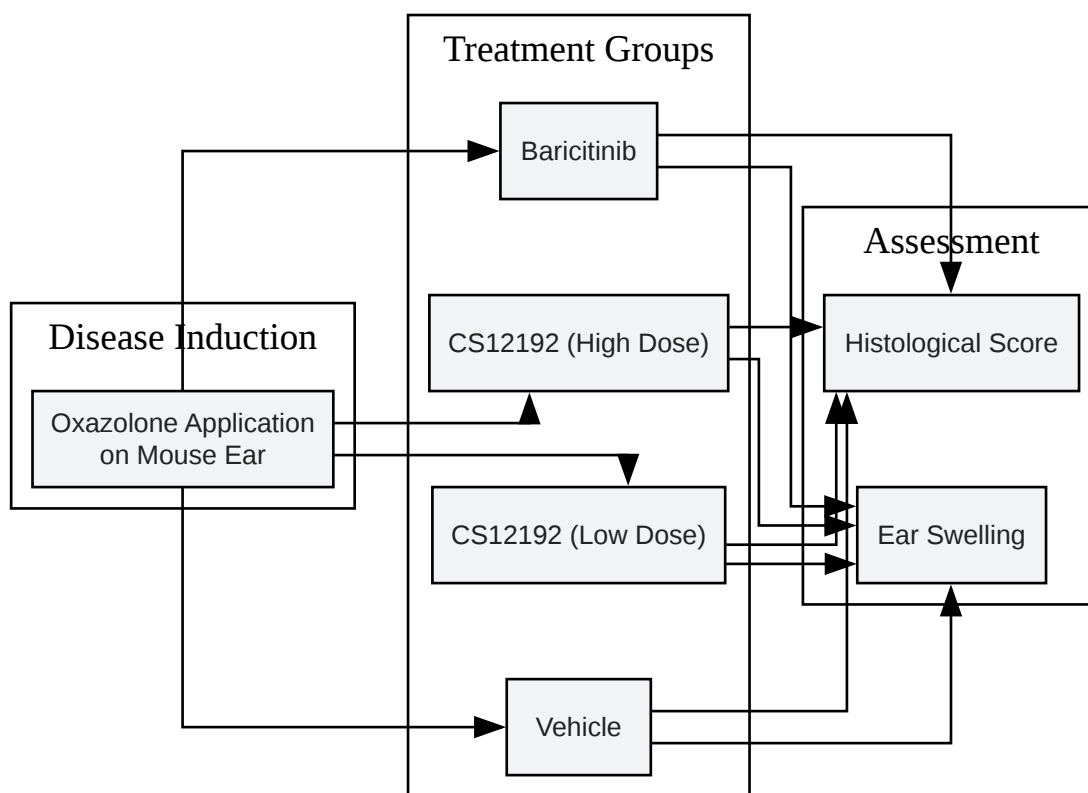
## Mechanism of Action: Targeting Key Inflammatory Pathways

**CS12192** exerts its therapeutic effects by modulating the JAK-STAT and TBK1 signaling pathways, which are crucial in the pathogenesis of many autoimmune diseases. The JAK-STAT pathway is a primary route for cytokine signaling, and its dysregulation is a hallmark of autoimmune disorders.[2][3][4][5][6] TBK1 is a key kinase in the induction of interferon signaling, which can lead to excessive tissue damage during inflammation.[7] By selectively inhibiting JAK1, JAK3, and TBK1, **CS12192** can effectively suppress the inflammatory cascade. [7][8][9][10]

Below is a diagram illustrating the signaling pathways targeted by **CS12192**.







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